Analytical methods for characterization of 4-(4-(Benzylamino)phenoxy)phenol

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Compound of Interest

Compound Name:	*4-(4-(Benzylamino)phenoxy)phenol*
Cat. No.:	*B13705939*

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An Application Note for the Comprehensive Analytical Characterization of **4-(4-(Benzylamino)phenoxy)phenol**

Introduction: The Imperative for Rigorous Characterization

4-(4-(Benzylamino)phenoxy)phenol is a complex organic molecule featuring a diaryl ether linkage, a secondary amine, and a phenolic hydroxyl group. As with any chemical entity intended for advanced research or pharmaceutical development, a thorough and unambiguous characterization of its identity, purity, stability, and overall quality is not merely a regulatory formality but a scientific necessity. Impurities or degradants can significantly impact biological activity, toxicity, and manufacturability.

This guide provides a multi-faceted analytical strategy, leveraging orthogonal techniques to build a complete profile of **4-(4-(benzylamino)phenoxy)phenol**. We move beyond simple protocols to explain the causality behind methodological choices, empowering researchers to adapt and troubleshoot effectively. The workflows described herein are designed as self-validating systems, ensuring data integrity and trustworthiness.

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Physicochemical Properties

A foundational understanding of the molecule's properties is essential for method development.

Property	Value	Source
CAS Number	2361144-21-8	[1]
Molecular Formula	$C_{19}H_{17}NO_2$	[1]
Molecular Weight	291.34 g/mol	[1]
Appearance	Solid (predicted)	
Calculated LogP	4.7966	[1]
Topological Polar Surface Area (TPSA)	41.49 Å²	[1]

Section 1: Chromatographic Analysis for Purity and Quantification

Chromatographic methods are the cornerstone for separating the target analyte from impurities, degradants, and residual starting materials.

High-Performance Liquid Chromatography (HPLC-UV/PDA)

Expertise & Rationale: Reversed-phase HPLC (RP-HPLC) is the premier technique for analyzing non-volatile, polar to moderately non-polar small molecules like **4-(4-(benzylamino)phenoxy)phenol**. A C18 (octadecylsilyl) stationary phase is selected for its hydrophobic character, which will effectively retain the analyte via interactions with its aromatic rings. A gradient elution using a mixture of a buffered aqueous phase and an organic solvent (acetonitrile) is necessary to ensure the elution of potential impurities with a wide range of polarities and to achieve a sharp, symmetrical peak for the main compound. A Photodiode Array (PDA) detector is superior to a simple UV detector as it provides spectral data across a range of wavelengths, which is invaluable for peak purity assessment and identifying co-eluting impurities.

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Protocol 1: HPLC Purity and Assay Determination

- Instrumentation:
  - HPLC system with a quaternary pump, autosampler, column thermostat, and PDA detector.
- Chromatographic Conditions: | Parameter | Recommended Condition | | :--- | :--- | | Column | C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size) | | Mobile Phase A | 0.1% Formic Acid in Water. (Formic acid is MS-compatible and improves peak shape for amines)[2]. | | Mobile Phase B | 0.1% Formic Acid in Acetonitrile | | Flow Rate | 1.0 mL/min | | Column Temperature | 30 °C | | Detection Wavelength | 254 nm (or optimal wavelength determined by UV scan) | | Injection Volume | 10 µL | | Gradient Program | Time (min) | %A | %B | | | 0 | 70 | 30 | | | 20 | 10 | 90 | | | 25 | 10 | 90 | | | 26 | 70 | 30 | | | 30 | 70 | 30 |
- Sample Preparation:
  - Standard Solution: Accurately weigh ~10 mg of **4-(4-(benzylamino)phenoxy)phenol** reference standard and dissolve in a 100 mL volumetric flask using a 50:50 mixture of acetonitrile and water (diluent) to create a 100 µg/mL stock.
  - Test Sample Solution: Prepare the test sample at the same concentration as the standard using the same diluent.
- System Suitability:
  - Inject the standard solution five times. The relative standard deviation (%RSD) for the peak area should be ≤ 2.0%.
  - The theoretical plates for the analyte peak should be ≥ 2000, and the tailing factor should be ≤ 2.0.
- Analysis and Data Interpretation:
  - Inject the blank (diluent), followed by the standard and test solutions.

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- Identity: The retention time of the major peak in the test sample chromatogram should match that of the reference standard.
- Purity: Calculate the area percentage of the main peak relative to the total area of all peaks.
- Assay: Quantify against the reference standard using the external standard method.

Gas Chromatography-Mass Spectrometry (GC-MS)

Expertise & Rationale: GC-MS is a highly sensitive and specific technique ideal for identifying volatile and semi-volatile impurities. Due to the presence of polar -OH and -NH groups, **4-(4-(benzylamino)phenoxy)phenol** itself has a relatively low volatility and may exhibit poor peak shape. Therefore, derivatization is often recommended to block these polar sites, increasing volatility and thermal stability. Silylation (e.g., with MTBSTFA) or acylation are common strategies.[3] This method is particularly powerful for identifying unknown impurities by leveraging the mass spectral library matching.

Protocol 2: GC-MS for Impurity Identification (with Derivatization)

- Instrumentation:
  - Gas Chromatograph with a split/splitless injector coupled to a Mass Spectrometer (GC-MS).
- Derivatization (Example using Acylation):
  - Dissolve ~1 mg of the sample in 1 mL of a suitable solvent (e.g., toluene).
  - Add 100 µL of a derivatizing agent such as heptafluorobutyric anhydride (HFBA) and 20 µL of a catalyst (e.g., pyridine).[4]
  - Cap the vial and heat at 60-70 °C for 30 minutes.
  - Cool to room temperature before injection.
- GC-MS Conditions:

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Parameter	Recommended Condition
Column	**Fused silica capillary column, such as a DB-5MS or equivalent (30 m x 0.25 mm x 0.25 µm)**
Carrier Gas	Helium at a constant flow of 1.2 mL/min[5]
Injector Temperature	280 °C
Injection Mode	Splitless
Oven Program	Initial 100 °C, hold for 2 min, ramp at 15 °C/min to 300 °C, hold for 10 min[6]
MS Transfer Line	290 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV

| Scan Range | 50 - 500 amu |

- Data Interpretation:
  - Identify peaks corresponding to impurities.
  - Analyze the mass spectrum of each impurity. The fragmentation pattern provides a molecular fingerprint.
  - Compare the obtained spectra with commercial mass spectral libraries (e.g., NIST, Wiley) for tentative identification.

Section 2: Spectroscopic Analysis for Structural Elucidation

Spectroscopic methods provide direct evidence of the molecule's chemical structure and functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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Expertise & Rationale: ^{1}H and ^{13}C NMR are unparalleled for unambiguous structural confirmation. ^{1}H NMR provides information on the number of different types of protons, their chemical environment, and their connectivity through spin-spin coupling. ^{13}C NMR reveals the number and types of carbon atoms. For **4-(4-(benzylamino)phenoxy)phenol**, we expect distinct signals for the three aromatic systems, the benzylic methylene protons, and the exchangeable N-H and O-H protons.

Protocol 3: NMR Structural Confirmation

- Sample Preparation:
  - Dissolve 5-10 mg of the sample in ~0.7 mL of a deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$). DMSO-d_6 is often preferred as it allows for the observation of exchangeable -OH and -NH protons.
- Data Acquisition:
  - Acquire ^{1}H, ^{13}C, and optionally 2D spectra (e.g., COSY, HSQC) on a 400 MHz or higher spectrometer.
- Predicted Spectral Data & Interpretation:

Group	Predicted ^{1}H Chemical Shift (δ, ppm)	Predicted ^{13}C Chemical Shift (δ, ppm)	Key Features
Phenolic -OH	**~9.0-9.5 (broad s, in DMSO)**	**N/A**	**Broad, exchangeable with D_2O.**
Amine -NH	~5.5-6.5 (broad t, in DMSO)	N/A	Broad, exchangeable, may show coupling to CH_2.
Benzyl -CH_2-	~4.2-4.4 (d)	~45-50	Doublet due to coupling with NH proton.

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| Aromatic Protons | ~6.5-7.5 (m) | ~110-160 | Complex multiplet pattern. 2D NMR can aid in specific assignments. |

Fourier-Transform Infrared (FT-IR) Spectroscopy

Expertise & Rationale: FT-IR spectroscopy is a rapid and non-destructive technique used to confirm the presence of key functional groups by identifying their characteristic vibrational frequencies. For this molecule, we are looking for the characteristic stretches of O-H, N-H, C-O ether, C-N amine, and aromatic C=C bonds.

Protocol 4: FT-IR Functional Group Analysis

- Sample Preparation:
  - Use an Attenuated Total Reflectance (ATR) accessory for direct analysis of the solid powder. Alternatively, prepare a KBr pellet by mixing ~1 mg of sample with ~100 mg of dry KBr powder and pressing into a transparent disk.
- Data Acquisition:
  - Scan the sample from 4000 to 400 cm^{-1}.
- Expected Absorption Bands:

Wavenumber (cm^{-1})	Vibration	Functional Group
3400 - 3300	**O-H Stretch (H-bonded)**	**Phenol**
3350 - 3310	N-H Stretch	Secondary Amine
3100 - 3000	C-H Stretch	Aromatic
1600, 1500, 1450	C=C Stretch	Aromatic Ring
1250 - 1200	C-O-C Stretch	Aryl Ether

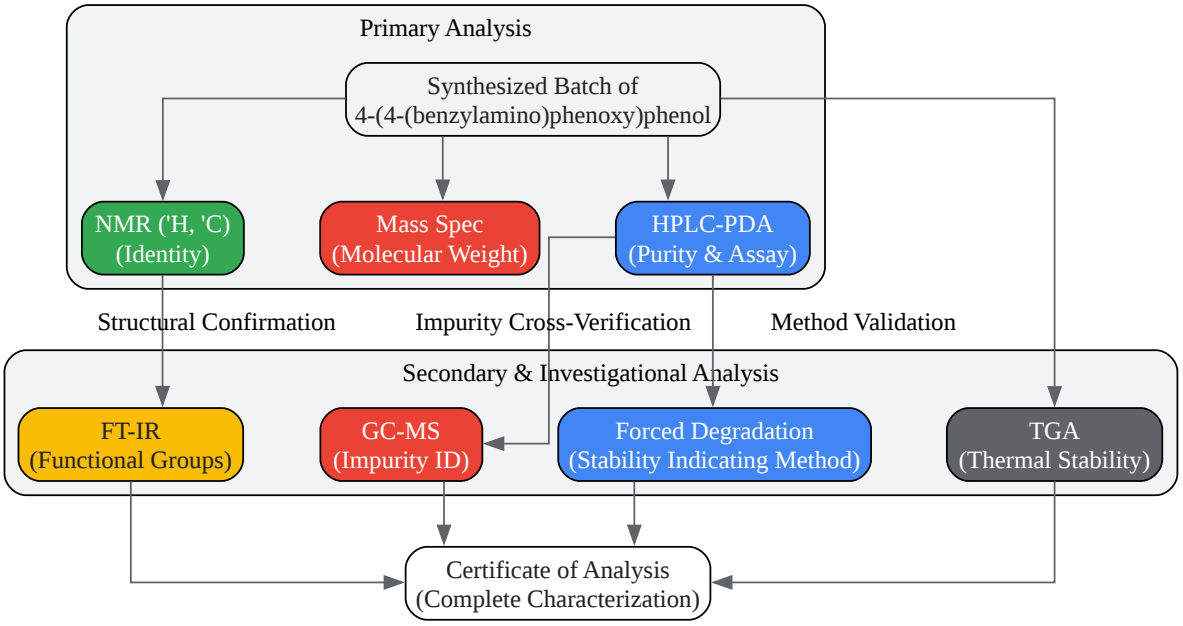
| 1310 - 1250 | C-N Stretch | Aromatic Amine |

Section 3: Integrated Analytical Workflow

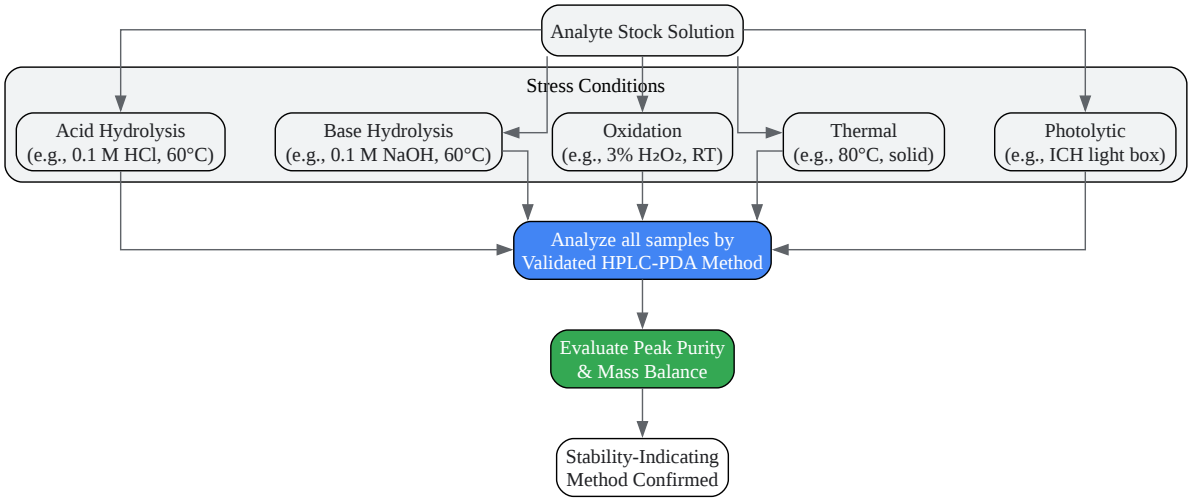
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No single technique is sufficient for complete characterization. The strength of an analytical package lies in the orthogonal nature of the methods, where each technique confirms the results of the others, building a cohesive and reliable data package.

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Caption: Workflow for a forced degradation study.

Conclusion

The analytical characterization of **4-(4-(benzylamino)phenoxy)phenol** requires a thoughtful, multi-technique approach. By combining high-resolution chromatography (HPLC, GC-MS) for separation and quantification with definitive spectroscopic methods (NMR, FT-IR) for structural confirmation, a complete and reliable data package can be assembled. This integrated strategy ensures a deep understanding of the molecule's identity and quality, providing a solid foundation for its application in research and development.

References

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Sources

- 1. chemscene.com [chemscene.com]
- 2. Separation of 4-Phenoxyphenol on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 3. researchgate.net [researchgate.net]
- 4. series.publisso.de [series.publisso.de]
- 5. asianpubs.org [asianpubs.org]
- 6. library.dphen1.com [library.dphen1.com]
- 7. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- 8. 4-(Benzylamino)phenol | C13H13NO | CID 7637 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Simultaneous determination of ammonia, aliphatic amines, aromatic amines and phenols at μg l levels in environmental waters by solid-phase extraction of their benzoyl derivatives and gas chromatography-mass spectrometry - Analyst (RSC Publishing) [pubs.rsc.org]
- 10. 4-(BENZYLAMINO)PHENOL(103-14-0) 1H NMR spectrum [chemicalbook.com]
- 11. explorationpub.com [explorationpub.com]
- 12. pdf.benchchem.com [pdf.benchchem.com]
- 13. 4-(Benzylamino)phenol | 103-14-0 [sigmaaldrich.com]
- 14. researchgate.net [researchgate.net]
- 15. 4-BENZYLPHENOL(101-53-1) 1H NMR spectrum [chemicalbook.com]
- 16. esmat.esa.int [esmat.esa.int]
- 17. Simple HPLC–UV Analysis of Phenol and Its Related Compounds in Tap Water after Pre-Column Derivatization with 4-Nitrobenzoyl Chloride [scirp.org]
- 18. pdf.benchchem.com [pdf.benchchem.com]
- 19. researchgate.net [researchgate.net]

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